

Safety data sheet (SDS) for brominated chlorophenol derivatives

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Compound of Interest

Compound Name: 3-(Benzyloxy)-6-bromo-2-chlorophenol

Cat. No.: B14025300

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Navigating the Hazards of Polyhalogenated Phenolics

A Technical Guide to Brominated Chlorophenol Derivatives

Executive Summary

This guide provides a technical analysis of the safety, toxicology, and handling protocols for brominated chlorophenol derivatives, using 4-Bromo-2-chlorophenol (CAS 3964-56-5) as the primary reference standard.^[1] Unlike generic Safety Data Sheets (SDS), this document bridges the gap between regulatory classification and practical laboratory risk management. It is designed for researchers utilizing these compounds as intermediates in the synthesis of agrochemicals, pharmaceuticals, and flame retardants.

Part 1: Chemical Identity & Physiochemical Logic

To understand the hazard profile of this class, one must analyze the Structure-Activity Relationship (SAR). The introduction of heavy halogens (Bromine and Chlorine) to the phenol

ring significantly alters the physiochemical properties compared to the parent phenol.

1.1 Comparative Properties Table

The following table highlights the shift in properties driven by halogenation, specifically the increase in lipophilicity and acidity.

Property	Phenol (Parent)	4-Bromo-2-chlorophenol (Derivative)	Implication for Safety
CAS Number	108-95-2	3964-56-5	Specific regulatory tracking required. [1]
Molecular Weight	94.11 g/mol	207.45 g/mol	Heavier vapor density; settles in low areas. [1]
Physical State	Crystalline Solid	Crystalline Solid	Dust generation is a primary inhalation risk. [1]
Acidity (pKa)	~9.95	~8.5 - 9.0 (Predicted)	Higher Acidity: The electron-withdrawing halogens stabilize the phenoxide ion, facilitating proton release. [1]
Lipophilicity (LogP)	1.46	~3.2	High Bioaccumulation: Readily crosses lipid bilayers (skin/cell membranes). [1]

1.2 The "Heavy Atom" Effect

The presence of Bromine at the para position and Chlorine at the ortho position creates a synergistic effect:

- Enhanced Skin Penetration: The increased lipophilicity ($\text{LogP} > 3$) allows the molecule to bypass the stratum corneum more efficiently than simple phenol.

- Increased Persistence: Carbon-Halogen bonds (C-Br, C-Cl) are metabolically stable, reducing the rate of detoxification in biological systems.[\[1\]](#)

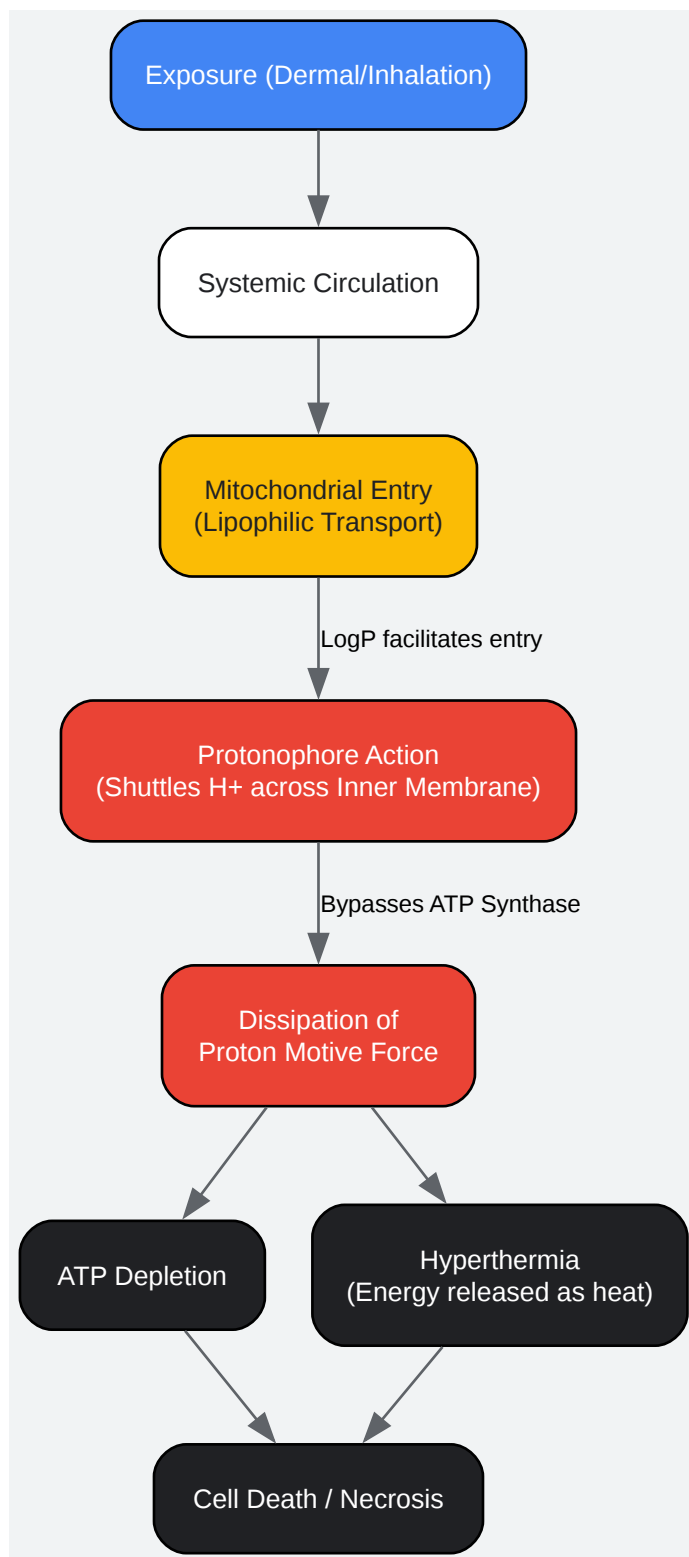
Part 2: Toxicology & Mechanism of Action

The primary toxicological danger of halophenols lies in their ability to disrupt cellular respiration. While they are corrosive (causing tissue destruction), their systemic toxicity is often driven by mitochondrial uncoupling.[\[1\]](#)

2.1 Mechanism: Uncoupling of Oxidative Phosphorylation

Brominated chlorophenols act as protonophores.[\[1\]](#) Because they are lipophilic weak acids (see pKa above), they can shuttle protons across the inner mitochondrial membrane, bypassing ATP synthase. This dissipates the proton motive force (PMF) required for ATP production, releasing energy as heat instead of chemical energy.

Diagram 1: Mitochondrial Toxicity Pathway



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Caption: Pathway of halophenol-induced mitochondrial uncoupling leading to metabolic collapse.[1]

Part 3: Handling, Storage, & Risk Assessment[1][2]

Standard nitrile gloves are often insufficient for prolonged contact with halogenated phenols due to rapid permeation.[1]

3.1 Personal Protective Equipment (PPE) Matrix

- Respiratory: P95 or P100 particulate respirator is mandatory if dust is generated (weighing/dispensing).[1]
- Dermal (Hands):
 - Splash Contact: Nitrile (minimum 5 mil).[1][2] Change immediately upon contamination.[1][2][3][4][5]
 - Prolonged Contact: Silver Shield® (Laminate) or Viton®.[1] Halogenated organics can permeate standard nitrile in <15 minutes.[1]
- Dermal (Body): Tyvek® lab coat or apron to prevent dust accumulation on street clothes.[1]

3.2 First Aid: The PEG Protocol

Water alone is inefficient at removing lipophilic phenols from the skin.

- Protocol: Immediately swab the area with Polyethylene Glycol 300 or 400 (PEG-300/400) or Isopropanol.[1]
- Why? PEG acts as a solvent sink, solubilizing the phenol and pulling it out of the skin layers more effectively than water. Wash with soap and water after PEG treatment.[1]

Diagram 2: Laboratory Safety Workflow



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Caption: Decision matrix for safe handling and disposal of brominated chlorophenols.

Part 4: Emergency Protocols & Waste Disposal

4.1 Spill Management

Do not use paper towels to wipe up large spills of oxidizing or halogenated phenols, as this increases surface area for potential volatilization or reaction.

- Isolate: Evacuate the immediate area.
- Neutralize: Use a commercial phenol spill kit or an inert absorbent (vermiculite/sand) mixed with a dilute base (sodium carbonate) to form the less volatile phenoxide salt.
- Collect: Scoop into a sealable container labeled "Hazardous Waste - Toxic."

4.2 Disposal (Critical Compliance)

These compounds must never be disposed of down the drain.

- Stream: Halogenated Organic Waste.[1][6][7]
- Reasoning: Incineration facilities require segregation of halogenated waste to manage the release of acid gases (HBr, HCl) and prevent the formation of dioxins during combustion.
- Labeling: Clearly mark "Contains Halogens" to prevent mixing with non-halogenated solvents (which are often burned as fuel).[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 19859, 4-Bromo-2-chlorophenol. Retrieved from [\[Link\]](#)[1]
- European Chemicals Agency (ECHA). Substance Information: 4-bromo-2-chlorophenol (EC 223-572-5).[1] Retrieved from [\[Link\]](#)[1]
- Yale Environmental Health & Safety. Standard Operating Procedure: Phenol. (Detailed PEG-300 First Aid Protocol). Retrieved from [\[Link\]](#)
- AOP Wiki (2023). Adverse Outcome Pathway 263: Uncoupling of oxidative phosphorylation leading to growth inhibition.[1][8] Retrieved from [\[Link\]](#)[1][8][9]

- Kimberly-Clark Professional. Chemical Resistance Guide for Nitrile Gloves. (Data on halogenated solvent breakthrough). Retrieved from [\[Link\]](#)

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Sources

- [1. 4-Bromo-2-chlorophenol | C6H4BrClO | CID 19859 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. ehrls.upenn.edu \[ehrls.upenn.edu\]](#)
- [3. ehs.yale.edu \[ehs.yale.edu\]](#)
- [4. web.uri.edu \[web.uri.edu\]](#)
- [5. echemi.com \[echemi.com\]](#)
- [6. science.uct.ac.za \[science.uct.ac.za\]](#)
- [7. nipissingu.ca \[nipissingu.ca\]](#)
- [8. AOP Report: Uncoupling of Oxidative Phosphorylation Leading to Growth Inhibition via Decreased Cell Proliferation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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